

An In-depth Technical Guide to the Solubility and Stability of 2-Ethylbutylamine

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Compound of Interest

Compound Name: 2-Ethylbutylamine

Cat. No.: B1583521

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **2-Ethylbutylamine**, a primary aliphatic amine. Understanding these core physicochemical properties is critical for the effective application of this compound in research, chemical synthesis, and pharmaceutical development. This document summarizes available quantitative and qualitative data, presents detailed experimental protocols for property determination, and illustrates key relationships influencing the compound's stability.

Core Properties of 2-Ethylbutylamine

Property	Value	Reference
Chemical Name	2-Ethylbutan-1-amine	[1]
Synonyms	1-Amino-2-ethylbutane, 2-Ethyl-1-butanamine	[1][2][3]
CAS Number	617-79-8	[4]
Molecular Formula	C6H15N	[4]
Molecular Weight	101.19 g/mol	[4]
Appearance	Clear, colorless to light yellow liquid	[4]
Boiling Point	125 °C	[5]
Melting Point	20 °C	[6]
Density	0.776 g/cm ³ at 20 °C	[5]
Flash Point	14 °C	[6]

Solubility Profile

The solubility of **2-Ethylbutylamine** is governed by its chemical structure, which features a polar primary amine group capable of hydrogen bonding and a nonpolar C6 alkyl chain. Generally, its solubility decreases as the number of carbon atoms exceeds six.[7][8]

Quantitative Solubility Data

Solvent	Temperature (°C)	Solubility	Reference
Water	25	3.83 x 10 ⁴ mg/L	[4][6]

Qualitative Solubility Data

Solvent	Solubility	Reference
Methyl Alcohol	Soluble	[5]
Ethyl Alcohol	Soluble	[5]
Ethyl Ether	Soluble	[5]
Ethyl Acetate	Soluble	[5]
Acetone	Soluble	[5]
Chloroform	Sparingly Soluble	[4]
Dimethyl Sulfoxide (DMSO)	Slightly Soluble	[4]
Aromatic Hydrocarbons	Soluble	[5]
Aliphatic Hydrocarbons	Soluble	[5]
Fixed Oils	Soluble	[5]
Mineral Oil	Soluble	[5]
Oleic Acid	Soluble	[5]
Stearic Acid	Soluble	[5]

Stability Profile

2-Ethylbutylamine is a reactive compound with specific storage and handling requirements to ensure its integrity. It is known to be air-sensitive and flammable.[4][9]

General Stability and Reactivity

Condition/Reagent	Observation	Reference
Air	Air Sensitive	[4]
Heat/Flame	Very dangerous fire hazard. When heated to decomposition, it emits toxic fumes of nitrogen oxides (NOx).	[4][5]
Oxidizing Materials	Can react vigorously.	[4]
Acids	Reacts to form salts.	[8]
Storage	Store in a dry, cool, and well-ventilated place in a tightly closed container, away from heat and open flame. Recommended storage is in a flammables area.	[6][9]

Detailed studies on the specific degradation pathways (hydrolysis, oxidation, photolysis) and a definitive shelf-life for **2-Ethylbutylamine** are not extensively available in public literature. Therefore, a forced degradation study is recommended to determine its intrinsic stability.

Experimental Protocols

Protocol 1: Determination of Aqueous and Organic Solubility via the Shake-Flask Method

This protocol outlines a standard procedure for determining the equilibrium solubility of **2-Ethylbutylamine** in various solvents.

1. Materials and Equipment:

- **2-Ethylbutylamine**
- Selected solvents (e.g., water, methanol, ethanol, acetone, ethyl acetate)

- Thermostatically controlled shaker or incubator
- Analytical balance
- Glass vials with screw caps
- Pipettes
- Centrifuge
- Syringe filters (0.45 μm , solvent-compatible)
- High-Performance Liquid Chromatography (HPLC) or Gas Chromatography (GC) system with a suitable detector.

2. Procedure:

- Add an excess amount of **2-Ethylbutylamine** to a series of vials, each containing a known volume of a different solvent.
- Tightly cap the vials and place them in a thermostatically controlled shaker set to a constant temperature (e.g., 25 °C).
- Agitate the samples for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- After equilibration, allow the vials to stand undisturbed at the set temperature to allow any undissolved material to settle.
- Carefully withdraw a sample of the supernatant using a pipette and filter it through a 0.45 μm syringe filter to remove any suspended particles.
- Quantitatively dilute the filtered solution with a suitable solvent to a concentration within the linear range of the analytical method.
- Analyze the concentration of **2-Ethylbutylamine** in the diluted sample using a validated HPLC or GC method.

- Calculate the solubility by multiplying the measured concentration by the dilution factor.

Protocol 2: Assessment of Chemical Stability via Forced Degradation Studies

This protocol describes a general approach for investigating the intrinsic stability of **2-Ethylbutylamine** under various stress conditions, as recommended by ICH guidelines.[\[10\]](#)[\[11\]](#)

1. Materials and Equipment:

- **2-Ethylbutylamine**
- Hydrochloric acid (HCl) solution (e.g., 0.1 N)
- Sodium hydroxide (NaOH) solution (e.g., 0.1 N)
- Hydrogen peroxide (H₂O₂) solution (e.g., 3%)
- Temperature-controlled oven
- Photostability chamber
- pH meter
- HPLC or GC system with a mass spectrometer (MS) or other suitable detector for peak purity analysis.

2. Procedure:

a. Hydrolytic Stability:

- Prepare solutions of **2-Ethylbutylamine** in acidic (0.1 N HCl), basic (0.1 N NaOH), and neutral (water) conditions.
- Store the solutions at an elevated temperature (e.g., 60 °C) for a defined period (e.g., up to 7 days).

- Withdraw samples at specified time points (e.g., 0, 1, 3, 7 days), neutralize them if necessary, and analyze by a stability-indicating analytical method.

b. Oxidative Stability:

- Prepare a solution of **2-Ethylbutylamine** in a suitable solvent and add a solution of hydrogen peroxide (3%).
- Store the solution at room temperature for a defined period (e.g., 24 hours).
- Withdraw samples at specified time points and analyze.

c. Thermal Stability:

- Expose a solid or liquid sample of **2-Ethylbutylamine** to dry heat in a temperature-controlled oven (e.g., 70 °C) for a defined period.
- At specified time points, dissolve the sample in a suitable solvent and analyze.

d. Photostability:

- Expose a solution of **2-Ethylbutylamine** to light providing an overall illumination of not less than 1.2 million lux hours and an integrated near-ultraviolet energy of not less than 200-watt hours/square meter in a photostability chamber.
- A control sample should be protected from light.
- Analyze the exposed and control samples.

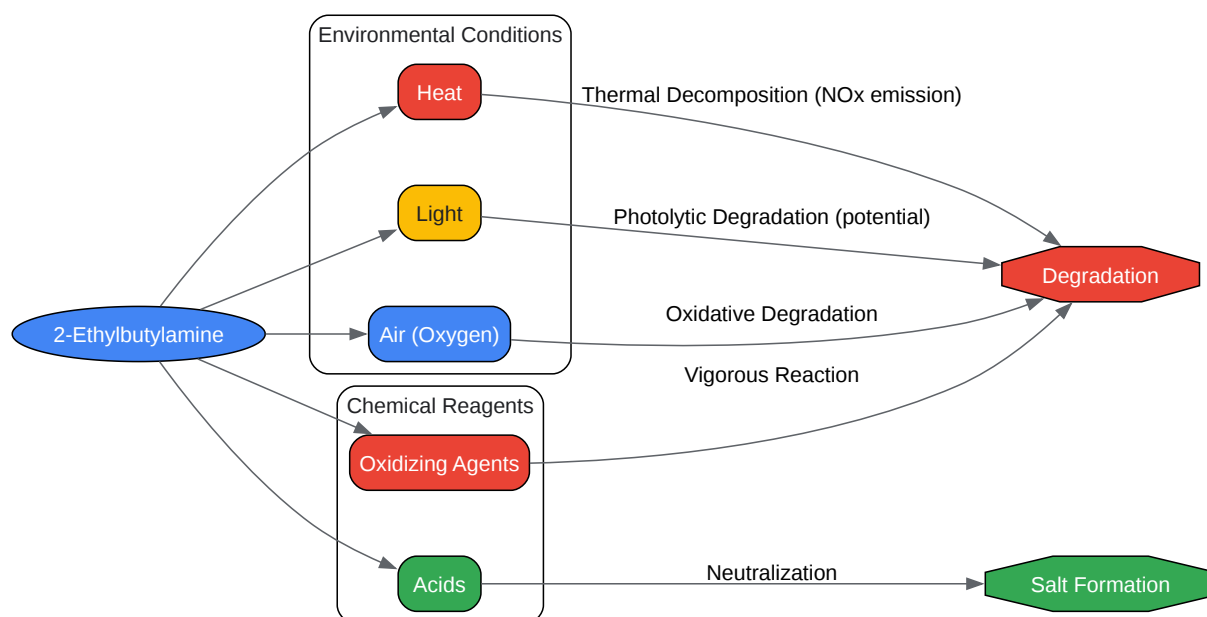
3. Analysis:

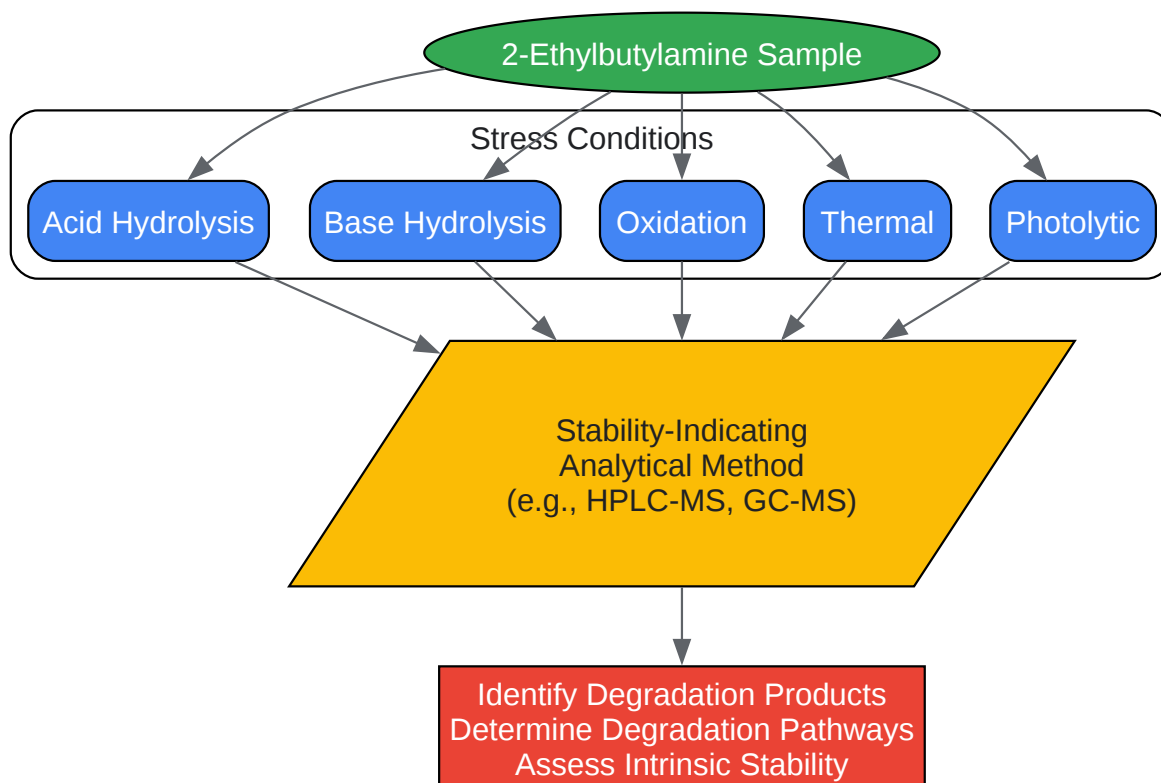
- For all stress conditions, analyze the samples using a validated stability-indicating chromatographic method (e.g., HPLC-UV/MS or GC-MS).
- The method should be capable of separating the parent compound from any degradation products.

- Peak purity analysis should be performed to ensure that the chromatographic peak of the parent compound is not co-eluting with any degradants.
- Identify and characterize any significant degradation products using techniques such as mass spectrometry.

Visualizations

Factors Affecting the Stability of 2-Ethylbutylamine





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